

Fmoc-5-Ava-OH: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Fmoc-5-Ava-OH

Cat. No.: B557868

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fmoc-5-Aminovaleric acid (**Fmoc-5-Ava-OH**) is a widely utilized building block in solid-phase peptide synthesis (SPPS) and various applications within drug development and discovery. Its structure, featuring a fluorenylmethoxycarbonyl (Fmoc) protecting group on a five-carbon amino acid linker, makes it a versatile tool for introducing spacing elements into peptide sequences and for the development of complex molecular architectures. This guide provides an in-depth overview of the safety and handling procedures necessary for the responsible use of **Fmoc-5-Ava-OH** in a laboratory setting.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Fmoc-5-Ava-OH** is fundamental to its safe handling and storage. The following table summarizes key quantitative data for this compound.

| Property | Value | Reference |
|---------------------|---|-----------|
| CAS Number | 123622-48-0 | [1] |
| Molecular Formula | C ₂₀ H ₂₁ NO ₄ | [2][1] |
| Molecular Weight | 339.39 g/mol | [1] |
| Appearance | White to off-white powder | |
| Purity | ≥98% (HPLC) | [2] |
| Melting Point | 137-145 °C | |
| Storage Temperature | 2-8°C | |
| Solubility | Soluble in organic solvents like DMF and DCM. | |

Safety and Hazard Information

While a specific, comprehensive Safety Data Sheet (SDS) for **Fmoc-5-Ava-OH** is not readily available, the safety profile can be inferred from data on similar Fmoc-protected amino acids and the parent compound, 5-aminovaleric acid. The primary hazards are associated with its potential for irritation.

GHS Hazard Classification (Anticipated)

Based on analogous compounds, **Fmoc-5-Ava-OH** is anticipated to fall under the following GHS classifications:

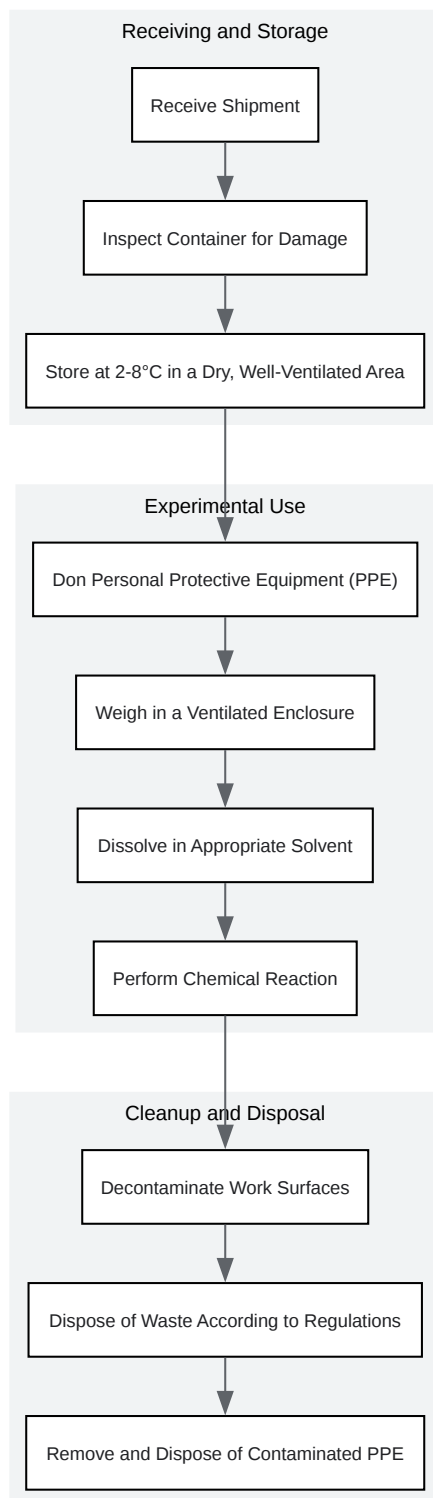
| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Skin Irritation | 2 | H315: Causes skin irritation |
| Eye Irritation | 2A | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |

Note: This classification is based on data for structurally related compounds and should be used as a guideline. Always refer to the supplier-specific SDS for the most accurate information.

Handling Precautions

Safe handling of **Fmoc-5-Ava-OH** is crucial to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key handling steps from receipt to disposal.

Safe Handling Workflow for Fmoc-5-Ava-OH



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Caption: Logical workflow for the safe handling of **Fmoc-5-Ava-OH**.

Personal Protective Equipment (PPE)

To mitigate the risk of exposure, the following personal protective equipment should be worn when handling **Fmoc-5-Ava-OH**:

| PPE Type | Specification |
|--------------------------|---|
| Eye Protection | Safety glasses with side shields or goggles. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile). |
| Respiratory Protection | NIOSH-approved respirator if dust is generated and ventilation is inadequate. |
| Skin and Body Protection | Laboratory coat. |

Emergency Procedures

In the event of an accidental exposure or spill, the following first-aid and emergency measures should be taken.

First-Aid Measures

| Exposure Route | First-Aid Protocol |
|----------------|--|
| Inhalation | Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek medical attention. |

Fire-Fighting Measures

Fmoc-5-Ava-OH is a combustible solid. In the event of a fire:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or foam.
- Specific Hazards: Thermal decomposition may produce toxic fumes of carbon and nitrogen oxides.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

For spills of **Fmoc-5-Ava-OH** powder:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust. Wear appropriate PPE.
- Containment and Cleanup: Gently sweep up the spilled solid, avoiding dust generation. Place the material into a suitable, labeled container for disposal.
- Environmental Precautions: Prevent the material from entering drains or waterways.

Experimental Protocols

Fmoc-5-Ava-OH is primarily used in solid-phase peptide synthesis. The following are generalized protocols for its application.

General Protocol for Coupling **Fmoc-5-Ava-OH** to an Amino-Resin

This protocol outlines the standard procedure for attaching **Fmoc-5-Ava-OH** to a resin-bound peptide with a free amino group.

Materials:

- **Fmoc-5-Ava-OH**

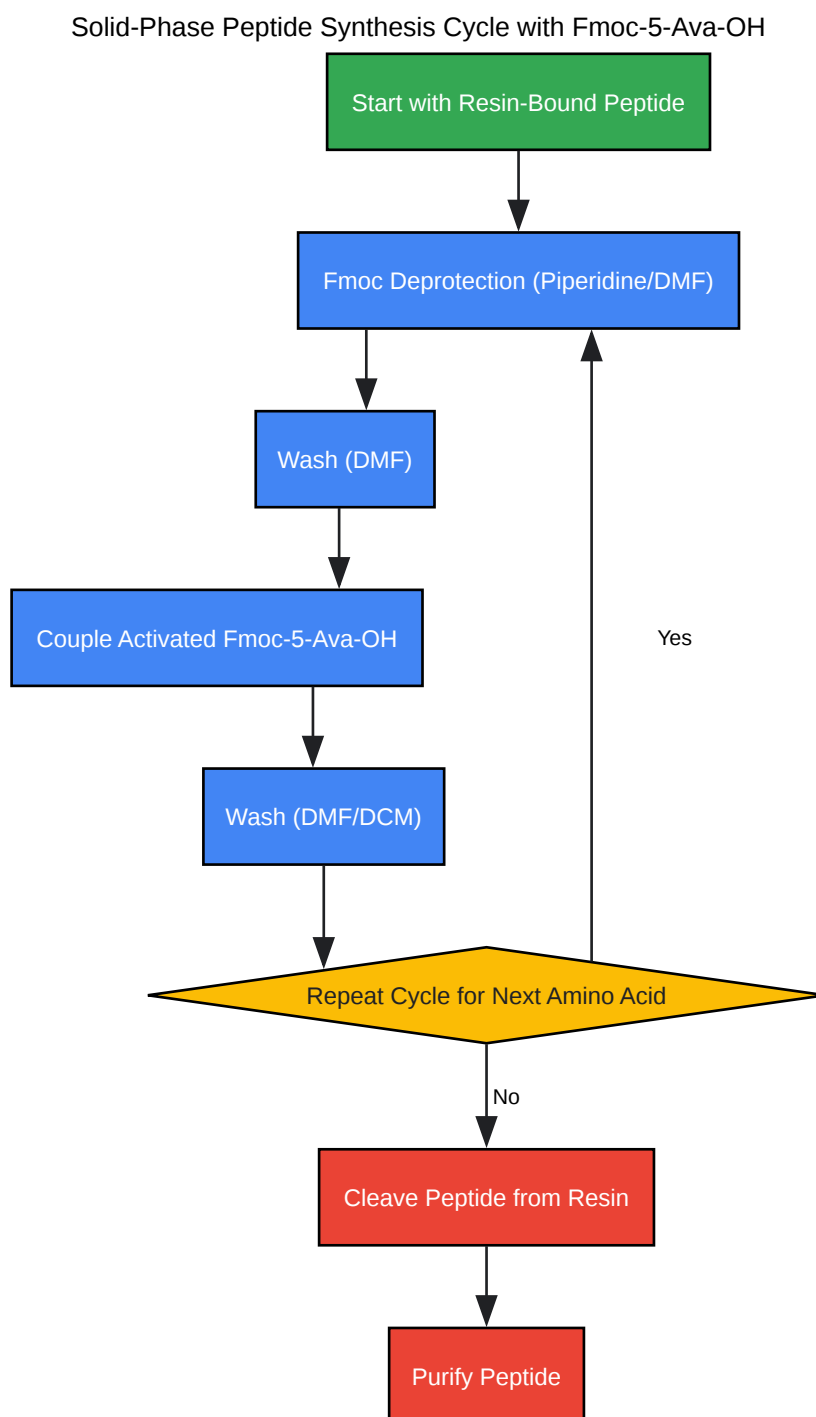
- Peptide-bound resin
- Coupling reagent (e.g., HBTU, HATU)
- Base (e.g., DIPEA, NMM)
- Solvent (e.g., DMF, NMP)
- Washing solvents (e.g., DMF, DCM)

Procedure:

- Resin Swelling: Swell the peptide-bound resin in the reaction solvent (e.g., DMF) for at least 30 minutes.
- Fmoc Deprotection: Treat the resin with a 20% solution of piperidine in DMF to remove the Fmoc group from the N-terminal amino acid of the peptide.
- Washing: Thoroughly wash the resin with DMF to remove residual piperidine.
- Activation and Coupling:
 - In a separate vessel, dissolve **Fmoc-5-Ava-OH** (typically 3-5 equivalents relative to the resin substitution) in the reaction solvent.
 - Add the coupling reagent (e.g., HBTU, HATU) and a base (e.g., DIPEA) to the **Fmoc-5-Ava-OH** solution to pre-activate the carboxylic acid.
 - Add the activated **Fmoc-5-Ava-OH** solution to the washed resin.
 - Allow the coupling reaction to proceed for 1-2 hours with gentle agitation.
- Washing: Wash the resin with DMF and DCM to remove excess reagents and byproducts.
- Confirmation of Coupling: A small sample of the resin can be tested (e.g., using the Kaiser test) to confirm the completion of the coupling reaction.

Workflow for Peptide Synthesis using Fmoc-5-Ava-OH

The following diagram illustrates the cyclical nature of solid-phase peptide synthesis incorporating **Fmoc-5-Ava-OH**.



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Caption: Cyclical workflow for incorporating **Fmoc-5-Ava-OH** in SPPS.

Storage and Disposal

Proper storage and disposal are essential for maintaining the integrity of **Fmoc-5-Ava-OH** and ensuring environmental safety.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[3]
- The recommended storage temperature is between 2°C and 8°C.[2]
- Keep away from strong oxidizing agents and strong acids.[3]

Disposal

Dispose of waste material in accordance with local, state, and federal regulations.[3] Chemical waste should be handled by a licensed professional waste disposal service.

Conclusion

Fmoc-5-Ava-OH is a valuable reagent for chemical and pharmaceutical research. Adherence to the safety, handling, and disposal guidelines outlined in this technical guide is paramount for the protection of laboratory personnel and the environment. Researchers should always consult the most current Safety Data Sheet provided by the supplier and be fully aware of the potential hazards before commencing any experimental work.

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